

Application Notes and Protocols for High-Purity DINA Recrystallization

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Compound of Interest

Compound Name: *Diethanolnitramine dinitrate*

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Abstract

This document provides a comprehensive guide to the recrystallization of bis(2,2-dinitropropyl)amine (DINA), an energetic plasticizer critical in various advanced material formulations. Achieving high purity of DINA is paramount as impurities can adversely affect its performance, stability, and safety characteristics. These application notes delve into the fundamental principles of recrystallization as applied to polar, energetic compounds, offering detailed, step-by-step protocols for single-solvent and two-solvent (anti-solvent) techniques. The causality behind experimental choices, from solvent selection to cooling profiles, is explained to empower researchers with the ability to optimize these methods for their specific needs. Furthermore, this guide outlines essential safety protocols for handling DINA and details analytical methods for the robust assessment of final product purity.

Introduction: The Imperative for High-Purity DINA

Bis(2,2-dinitropropyl)amine, commonly known as DINA, is a high-energy material utilized as an energetic plasticizer in propellants and explosive formulations. Its function is to enhance the processability and mechanical properties of the energetic matrix without significantly

compromising the overall energy output. The performance of DINA is intrinsically linked to its purity. Residual impurities from its synthesis, such as unreacted starting materials, byproducts, or degradation products, can lead to several undesirable outcomes:

- **Reduced Thermal Stability:** Impurities can lower the decomposition temperature of DINA, compromising the safety and long-term stability of the final formulation.
- **Altered Energetic Performance:** The presence of non-energetic or less energetic impurities will decrease the overall energy density of the material.
- **Inconsistent Mechanical Properties:** Impurities can interfere with the crystal lattice structure and the interaction between DINA and the binder in a composite material, leading to unpredictable mechanical behavior.

Recrystallization is a powerful purification technique that leverages differences in solubility to separate a target compound from its impurities. The process involves dissolving the impure solid in a hot solvent and then allowing the desired compound to crystallize upon cooling, leaving the impurities behind in the solution (mother liquor). This guide provides the foundational knowledge and practical protocols to achieve high-purity DINA suitable for demanding research and development applications.

Foundational Principles of DINA Recrystallization

The success of any recrystallization procedure hinges on the careful selection of a solvent system and the control of thermodynamic and kinetic parameters.

The Critical Role of Solvent Selection

The ideal solvent for recrystallizing DINA should exhibit the following characteristics:

- High solubility for DINA at elevated temperatures and low solubility at low temperatures. This differential is the driving force for high recovery yield.^[1]
- Favorable solubility profile for impurities, meaning impurities should either be highly soluble at all temperatures (remaining in the mother liquor) or completely insoluble (allowing for removal by hot filtration).^[2]

- Chemical inertness, so it does not react with DINA.
- A boiling point high enough to provide a sufficient temperature differential for solubility but low enough to be easily removed from the purified crystals during drying.
- Appropriate polarity. The adage "like dissolves like" is a guiding principle. DINA is a polar molecule due to the presence of multiple nitro groups and an amine functionality. Therefore, polar solvents are generally good candidates for dissolving it.[3]

Understanding Potential Impurities in Crude DINA

The synthesis of DINA and related energetic plasticizers like bis(2,2-dinitropropyl)acetal (BDNPA) and bis(2,2-dinitropropyl)formal (BDNPF) often involves the use of 2,2-dinitropropanol (DNPOH) as a precursor.[4][5][6] Consequently, potential impurities in crude DINA can include:

- Unreacted Starting Materials: Such as DNPOH.
- Byproducts of Side Reactions: Nitrosamines and other related nitrated compounds can form under certain synthesis conditions.[7][8]
- Degradation Products: Acidic or high-temperature conditions during synthesis or workup can lead to the partial decomposition of the desired product.

The chosen recrystallization solvent system should ideally keep these impurities dissolved as the DINA crystallizes.

Single-Solvent vs. Two-Solvent (Anti-Solvent) Systems

- Single-Solvent Recrystallization: This is the preferred method when a single solvent meets the ideal criteria. The impure solid is dissolved in a minimum amount of the hot solvent, and crystallization is induced by cooling.[2]
- Two-Solvent (Anti-Solvent) Recrystallization: This technique is employed when no single solvent is ideal. DINA is dissolved in a "good" solvent in which it is highly soluble. A second, miscible "poor" solvent (the anti-solvent), in which DINA is insoluble, is then added to the hot solution until it becomes saturated (appears cloudy).[2][3] This method is particularly useful for precipitating polar compounds from polar solvents by adding a non-polar anti-solvent.

Safety First: Handling Energetic Materials

DINA is an energetic material and must be handled with appropriate safety precautions. All procedures should be conducted in a laboratory equipped for handling explosive materials.[9]

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses or goggles, a face shield, and appropriate gloves (nitrile gloves are generally suitable for small quantities). [10][11]
- Small-Scale Operations: When developing a new procedure, always start with small quantities (typically less than 100 mg).[9]
- Blast Shields: All heating and crystallization operations involving DINA must be conducted behind a certified blast shield.[10]
- Avoid Friction and Impact: Do not grind, crush, or subject crystalline DINA to mechanical shock.[10]
- Grounding: Ensure all equipment is properly grounded to prevent electrostatic discharge, which can be an ignition source.[12]
- Emergency Equipment: Know the location and operation of safety showers, eyewash stations, and appropriate fire extinguishers.[11]
- Waste Disposal: All DINA-contaminated waste, including mother liquor and filter paper, must be treated as hazardous and disposed of according to institutional and regulatory guidelines. Do not dispose of DINA down the drain.[9]

Experimental Guide: Recrystallization of DINA

This section provides detailed protocols for the purification of DINA. It is imperative to first perform a solvent screening to identify the optimal solvent or solvent system.

Solvent Screening Protocol

The goal of this initial screening is to identify a suitable solvent system for your specific batch of crude DINA.

- Place approximately 10-20 mg of crude DINA into several small test tubes.
- To each tube, add a different candidate solvent (see Table 1) dropwise at room temperature. Agitate the tube after each addition. Note if the DINA dissolves readily. An ideal solvent will not dissolve the compound at room temperature.[13]
- If the DINA is insoluble at room temperature, gently heat the test tube in a sand bath or heating block (behind a blast shield). Continue adding the solvent in small portions until the DINA fully dissolves. Record the approximate volume of solvent used.
- Allow the hot, clear solution to cool slowly to room temperature.
- Once at room temperature, place the test tube in an ice-water bath for 15-20 minutes.
- Observe the quantity and quality of the crystals formed. A successful solvent will yield a significant amount of crystalline solid.
- Evaluate the results to select the best single solvent or a suitable pair for a two-solvent system.

Table 1: Candidate Solvents for DINA Recrystallization

Solvent Class	Example Solvents	Polarity	Boiling Point (°C)	Rationale & Comments
Alcohols	Ethanol, Methanol	High	78, 65	Good starting point due to polarity. Often used for nitramines. [3]
Ketones	Acetone	High	56	A strong polar solvent, effective for dissolving many nitramines like RDX and HMX.
Esters	Ethyl Acetate	Medium	77	Medium polarity can offer good solubility differentials.
Nitriles	Acetonitrile	High	82	A polar aprotic solvent.
Amides	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	High	153, 189	Very strong polar solvents, often used for less soluble nitramines. High boiling points require vacuum for removal. [14] [15] [16]
Halogenated	Dichloromethane (DCM)	Medium	40	Use with caution due to potential reactivity and health hazards. Low boiling point.

Anti-Solvents	Water, Hexane	High/Very Low	100, 69	Water is a good anti-solvent for polar organic solutions. Hexane is a non-polar anti-solvent.[3]
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Note: This table is a qualitative guide based on chemical principles and data from analogous compounds. The optimal solvent must be determined experimentally.

Protocol 1: Single-Solvent Recrystallization of DINA

This protocol assumes a suitable single solvent (e.g., ethanol) has been identified.

Workflow Diagram: Single-Solvent Recrystallization

Caption: Workflow for single-solvent recrystallization of DINA.

Methodology:

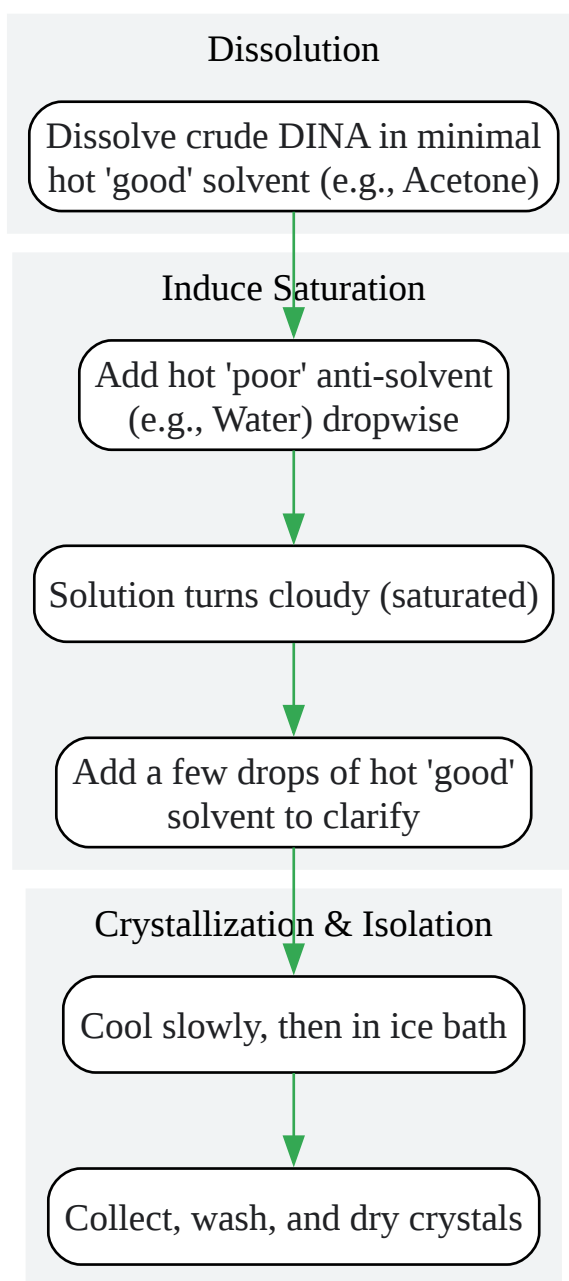
- **Dissolution:** Place the crude DINA (e.g., 1.0 g) in an appropriately sized Erlenmeyer flask with a stir bar. Add the selected solvent (e.g., ethanol) in small portions. Heat the flask on a hot plate (behind a blast shield) to the boiling point of the solvent while stirring. Continue to add hot solvent dropwise until the DINA is completely dissolved. Avoid adding a large excess of solvent, as this will reduce the recovery yield.[1]
- **Hot Filtration (Optional):** If insoluble impurities are observed in the hot solution, perform a hot gravity filtration. Use a pre-heated funnel and fluted filter paper to filter the hot solution into a clean, pre-heated Erlenmeyer flask. This step must be performed quickly to prevent premature crystallization in the funnel.[13]
- **Crystallization:** Cover the flask containing the hot, clear solution with a watch glass and allow it to cool slowly and undisturbed to room temperature. Slow cooling promotes the formation of larger, purer crystals. Rapid cooling can trap impurities within the crystal lattice.

- **Maximize Yield:** Once the flask has reached room temperature and crystal formation appears complete, place it in an ice-water bath for at least 30 minutes to maximize the precipitation of the product.
- **Isolation:** Collect the purified crystals by vacuum filtration using a Büchner funnel and a filter paper that fits snugly.
- **Washing:** With the vacuum still applied, wash the crystals with a small amount of ice-cold solvent to remove any adhering mother liquor containing dissolved impurities.
- **Drying:** Allow air to be drawn through the crystals on the filter paper for several minutes to partially dry them. Transfer the crystals to a watch glass and dry them to a constant weight in a vacuum desiccator or a vacuum oven at a mild temperature (e.g., 40-50 °C).

Protocol 2: Two-Solvent (Anti-Solvent) Recrystallization of DINA

This method is ideal when DINA is too soluble in a "good" solvent even at low temperatures. A common system for polar nitramines is an acetone/water mixture.^[17]

Workflow Diagram: Two-Solvent Recrystallization



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Caption: Workflow for two-solvent (anti-solvent) recrystallization.

Methodology:

- Dissolution: In an Erlenmeyer flask, dissolve the crude DINA in the minimum amount of the hot "good" solvent (e.g., acetone).

- **Addition of Anti-Solvent:** While keeping the solution hot, add the "poor" anti-solvent (e.g., water) dropwise with constant swirling. Continue adding the anti-solvent until the solution just begins to turn persistently cloudy. This indicates that the solution is saturated.
- **Clarification:** Add a few drops of the hot "good" solvent to the cloudy mixture until it becomes clear again. This ensures the solution is at the precise point of saturation at that temperature.
- **Crystallization and Isolation:** Follow steps 3 through 7 from the Single-Solvent Recrystallization protocol. For the washing step (step 6), use a cold mixture of the two solvents in the same ratio as determined for the crystallization.

Verification of Purity

After recrystallization, it is essential to assess the purity of the DINA. A combination of methods is recommended for a comprehensive evaluation.

Table 2: Analytical Techniques for DINA Purity Assessment

Technique	Principle	Information Provided
Melting Point Analysis	A pure crystalline solid has a sharp, defined melting point. Impurities depress and broaden the melting range.	A simple and rapid indicator of purity. A sharp melting point close to the literature value suggests high purity.
High-Performance Liquid Chromatography (HPLC)	Separates components of a mixture based on their differential partitioning between a stationary and a mobile phase. ^[18]	The primary method for quantitative purity analysis. It can separate DINA from related impurities and quantify them. A single, sharp peak indicates high purity. ^{[7][19][20]}
Differential Scanning Calorimetry (DSC)	Measures the difference in heat flow between a sample and a reference as a function of temperature. The melting endotherm of an impure substance is broadened and shifted to a lower temperature. ^{[21][22]}	Provides quantitative purity data based on the Van't Hoff equation. It is a powerful tool for assessing the purity of crystalline materials. ^{[23][24]}
Fourier-Transform Infrared (FT-IR) Spectroscopy	Measures the absorption of infrared radiation by the sample, providing a fingerprint of its functional groups.	Confirms the chemical identity of the recrystallized product and can detect the presence of impurities with different functional groups.

High-Performance Liquid Chromatography (HPLC) - Example Conditions

- Instrument: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).^[18]
- Mobile Phase: Isocratic or gradient elution using a mixture of water and a polar organic solvent like acetonitrile or methanol.

- Detection: UV detection at a wavelength where the nitro group absorbs (e.g., ~230-254 nm).
- Purity Calculation: Purity is typically determined by the area percent method, where the area of the DINA peak is expressed as a percentage of the total area of all peaks in the chromatogram.

Troubleshooting Common Recrystallization Issues

Problem	Possible Cause(s)	Suggested Solution(s)
No crystals form upon cooling.	<ul style="list-style-type: none">- Too much solvent was added.- The compound is highly soluble even at low temperatures.	<ul style="list-style-type: none">- Boil off some of the solvent to concentrate the solution and try cooling again.- Try scratching the inside of the flask with a glass rod to induce nucleation.- Add a "seed" crystal of pure DINA.- Consider switching to a two-solvent system.
Product "oils out" instead of crystallizing.	<ul style="list-style-type: none">- The boiling point of the solvent is too close to or below the melting point of DINA.- The solution is supersaturated and cooled too quickly.	<ul style="list-style-type: none">- Re-heat the solution to dissolve the oil. Add more solvent and allow it to cool more slowly.- Choose a solvent with a higher boiling point.
Low recovery of purified DINA.	<ul style="list-style-type: none">- Too much solvent was used.- The crystals were washed with solvent that was not ice-cold.- Premature crystallization during hot filtration.	<ul style="list-style-type: none">- Use the minimum amount of hot solvent for dissolution.- Ensure the washing solvent is thoroughly chilled.- Concentrate the mother liquor and cool it again to obtain a second crop of crystals (note: this crop may be less pure).
Colored impurities remain in the crystals.	<ul style="list-style-type: none">- The colored impurity has similar solubility to DINA.	<ul style="list-style-type: none">- Add a small amount of activated charcoal to the hot solution before the hot filtration step. The charcoal will adsorb the colored impurities. Do not add charcoal to a boiling solution.^[1]

Conclusion

The recrystallization of DINA is a critical step in obtaining high-purity material essential for the development of reliable and safe energetic formulations. By systematically selecting a suitable solvent system and carefully controlling the crystallization process, researchers can effectively remove synthesis-related impurities. The protocols and principles outlined in this guide, when combined with rigorous safety practices and robust analytical verification, provide a solid framework for achieving the high standards of purity required in the field of energetic materials.

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